

Acetophenone Oxime: A Technical Guide to Safety, Handling, and Toxicity

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Compound of Interest

Compound Name: Acetophenone oxime

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety, handling, and toxicological profile of **acetophenone oxime**. The information is intended to guide researchers, scientists, and drug development professionals in the safe and effective use of this compound in a laboratory setting. All available quantitative data has been summarized in tabular format for clarity and ease of comparison. Detailed experimental protocols for key toxicological assessments are provided, based on established guidelines.

Chemical Identification and Physical Properties

Identifier	Value
Chemical Name	Acetophenone oxime
Synonyms	1-Phenylethan-1-one oxime
CAS Number	613-91-2
Molecular Formula	C ₈ H ₉ NO
Molecular Weight	135.17 g/mol
Appearance	White to cream crystalline powder
Melting Point	58-60 °C[1]
Solubility	Practically insoluble in water[2]

Hazard Identification and Classification

Acetophenone oxime is classified as harmful if swallowed and causes serious eye damage.^{[2][3][4]}

GHS Hazard Statements:

- H302: Harmful if swallowed^{[2][3][4]}
- H318: Causes serious eye damage^{[2][3][4]}

GHS Precautionary Statements:

- P264: Wash skin thoroughly after handling.^{[2][3]}
- P270: Do not eat, drink or smoke when using this product.^{[2][3]}
- P280: Wear protective gloves/protective clothing/eye protection/face protection.^{[2][3][5]}
- P301+P312: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.^[3]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.^{[3][5]}
- P310: Immediately call a POISON CENTER or doctor.^{[3][5]}
- P330: Rinse mouth.^{[2][3]}
- P501: Dispose of contents/container to an approved waste disposal plant.^{[2][3][5]}

Toxicological Data

The toxicological data for **acetophenone oxime** is limited. The available quantitative and qualitative data are summarized below.

Acute Toxicity

Route	Species	Test	Result	Reference
Oral	Mouse	LD50	2 g/kg	^{[1][2][6][7]}

Skin Corrosion/Irritation

Species	Result	Reference
Rabbit	May cause skin irritation. [1] [5] [8]	[1] [5] [8]

Serious Eye Damage/Eye Irritation

| Species | Result | Reference | | :--- | :--- | :--- | :--- | | Rabbit | Causes serious eye damage.[\[2\]](#)
[\[3\]](#)[\[4\]](#) May cause eye irritation.[\[1\]](#)[\[8\]](#) |[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[8\]](#) |

Carcinogenicity, Mutagenicity, and Reproductive Toxicity

There is no data available on the carcinogenicity, mutagenicity, or reproductive toxicity of **acetophenone oxime**.[\[2\]](#)[\[3\]](#)[\[6\]](#)

Experimental Protocols

Detailed methodologies for key toxicological assessments are outlined below. These protocols are based on internationally recognized guidelines.

Acute Oral Toxicity - Median Lethal Dose (LD50)

While the specific study details for the reported LD50 of **acetophenone oxime** in mice are not available, a typical acute oral toxicity study would follow a protocol similar to the OECD Guideline 423 (Acute Toxic Class Method).

Objective: To determine the median lethal dose (LD50) of a substance after a single oral administration.

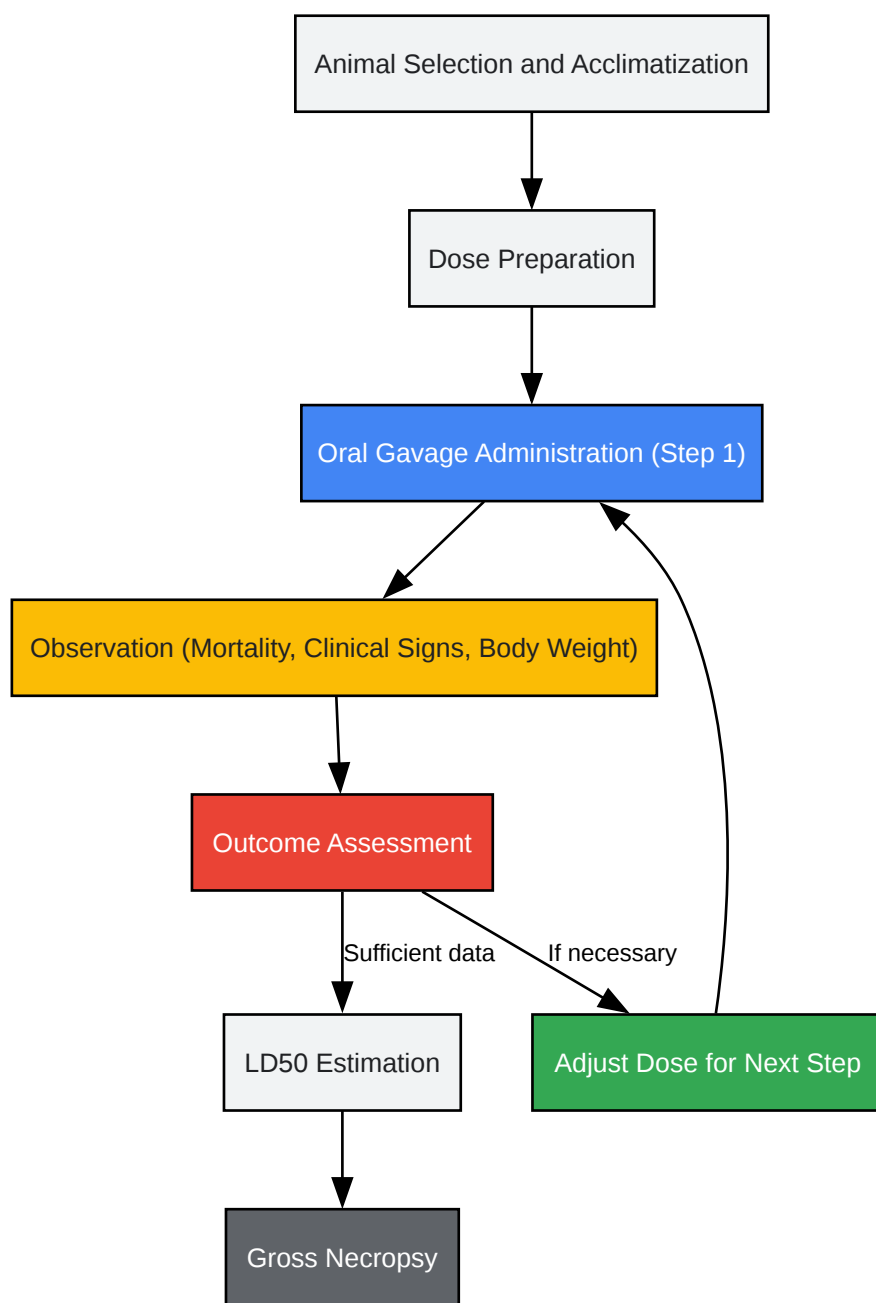
Species: Mouse (as reported in the available data).

Methodology:

- Animal Selection: Healthy, young adult mice of a single sex are used.

- **Housing and Acclimatization:** Animals are housed in appropriate conditions with controlled temperature, humidity, and light-dark cycles. They are acclimatized to the laboratory conditions before the study.
- **Dose Preparation:** The test substance is prepared in a suitable vehicle.
- **Administration:** A single dose of the test substance is administered by oral gavage to a small group of animals (typically 3).
- **Observation:** Animals are observed for mortality, clinical signs of toxicity, and changes in body weight at specified intervals for at least 14 days.
- **Stepwise Procedure:** Based on the outcome (mortality or survival) in the first group, the dose for the next group of animals is adjusted (either increased or decreased). This continues until the LD50 can be estimated.
- **Necropsy:** All animals are subjected to a gross necropsy at the end of the observation period.

Experimental Workflow for Acute Oral Toxicity (LD50) Study



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Caption: Workflow for a typical acute oral toxicity (LD50) study.

Acute Dermal Irritation

The following protocol is based on the OECD Guideline 404 for Acute Dermal Irritation/Corrosion.

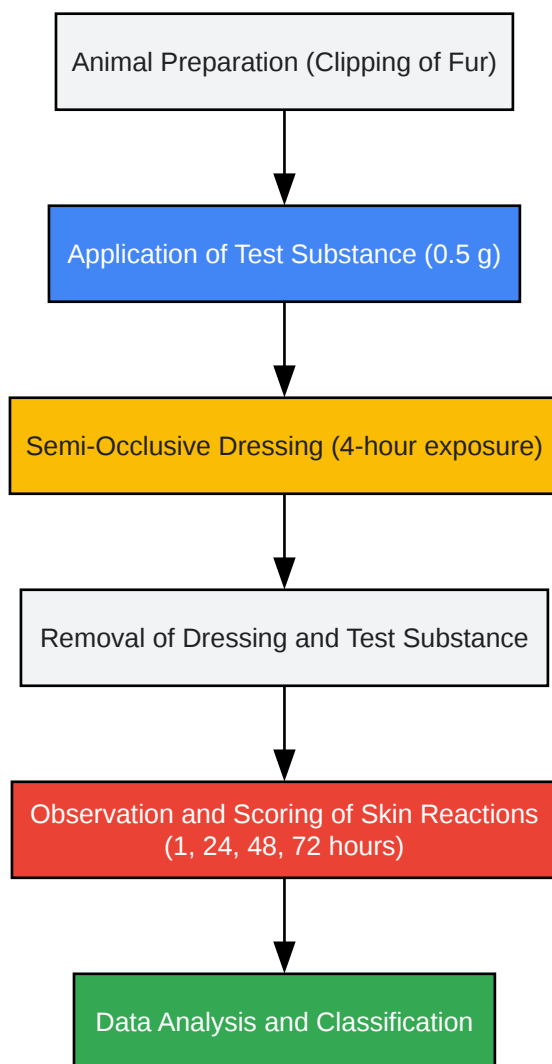
Objective: To assess the potential of a substance to cause skin irritation.

Species: Albino rabbit.

Methodology:

- **Animal Preparation:** A small area of the animal's dorsal skin is clipped free of fur.
- **Test Substance Application:** A 0.5 g dose of the solid test substance (moistened with a small amount of a suitable vehicle) is applied to the prepared skin area and covered with a gauze patch and semi-occlusive dressing.
- **Exposure:** The dressing is left in place for 4 hours.
- **Removal and Observation:** After 4 hours, the dressing and any residual test substance are removed. The skin is examined for signs of erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal.
- **Scoring:** The severity of the skin reactions is scored according to a standardized grading system.

Experimental Workflow for Acute Dermal Irritation Study (OECD 404)



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Caption: Workflow for an acute dermal irritation study based on OECD 404.

Acute Eye Irritation

The following protocol is based on the OECD Guideline 405 for Acute Eye Irritation/Corrosion.

Objective: To assess the potential of a substance to cause eye irritation or damage.

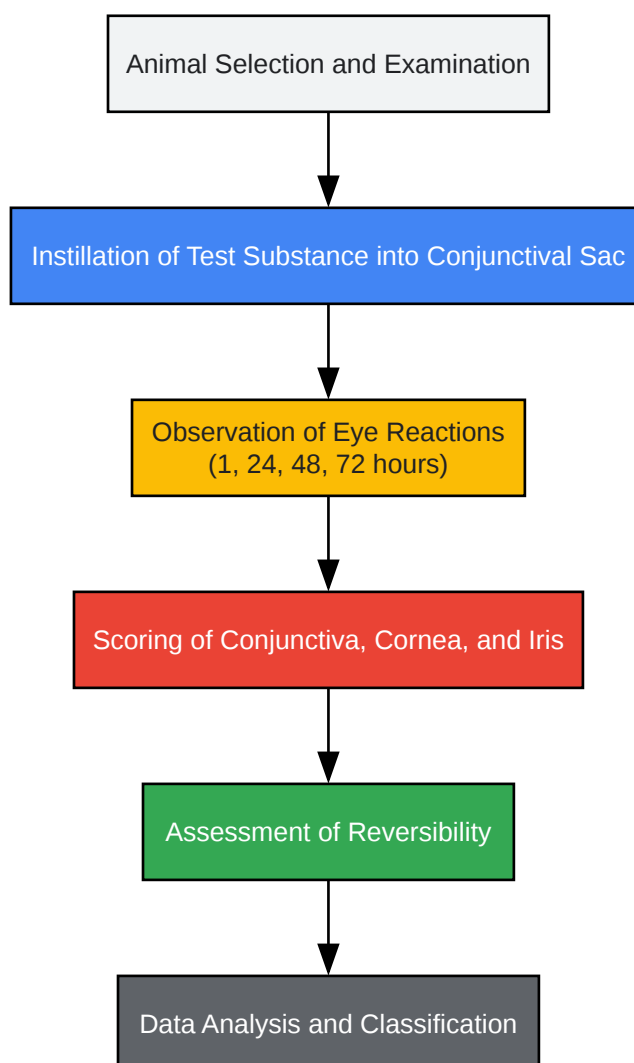
Species: Albino rabbit.

Methodology:

- Animal Selection: Healthy young adult albino rabbits are used.

- **Test Substance Instillation:** A single dose of the test substance (approximately 0.1 g for solids) is instilled into the conjunctival sac of one eye of the animal. The other eye serves as a control.
- **Observation:** The eyes are examined for signs of irritation, including redness of the conjunctiva, swelling (chemosis), and opacity of the cornea at 1, 24, 48, and 72 hours after instillation.
- **Scoring:** The severity of the eye reactions is scored according to a standardized grading system. The reversibility of the effects is also assessed.

Experimental Workflow for Acute Eye Irritation Study (OECD 405)



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Caption: Workflow for an acute eye irritation study based on OECD 405.

Handling and Safety Precautions

Proper handling and safety procedures are essential when working with **acetophenone oxime** to minimize exposure and ensure a safe laboratory environment.

Personal Protective Equipment (PPE)

- Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[\[1\]](#)[\[8\]](#)
- Hand Protection: Wear appropriate chemical-resistant gloves to prevent skin exposure.[\[1\]](#)[\[8\]](#)
- Skin and Body Protection: Wear a laboratory coat and other appropriate protective clothing to prevent skin exposure.[\[1\]](#)[\[8\]](#)
- Respiratory Protection: Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced, especially when dusts are generated.[\[1\]](#)[\[8\]](#)[\[9\]](#)

Engineering Controls

- Use in a well-ventilated area, preferably in a chemical fume hood.[\[1\]](#)[\[5\]](#)
- Ensure that eyewash stations and safety showers are readily accessible.[\[10\]](#)

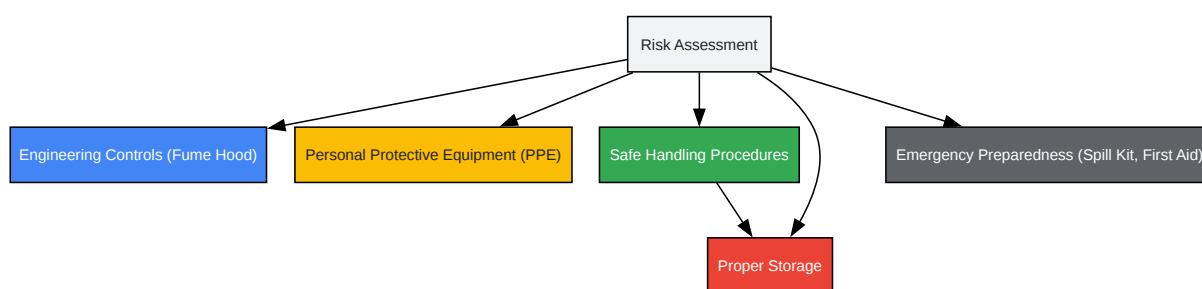
Handling Procedures

- Wash hands thoroughly after handling.[\[1\]](#)[\[5\]](#)[\[8\]](#)
- Avoid contact with eyes, skin, and clothing.[\[1\]](#)[\[5\]](#)[\[8\]](#)
- Do not ingest or inhale.[\[1\]](#)[\[8\]](#)
- Avoid generation of dusts.[\[2\]](#)
- Do not eat, drink, or smoke when using this product.[\[2\]](#)[\[3\]](#)

Storage

- Store in a cool, dry, well-ventilated place.[1][5]
- Keep the container tightly closed when not in use.[1][8]
- Some sources recommend refrigerated storage (below 4°C/39°F).[1][8]
- **Acetophenone oxime** is reported to be air-sensitive; handle under an inert gas and protect from moisture.[2][9]

Logical Relationship for Safe Handling of **Acetophenone Oxime**



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Caption: Key elements for the safe handling of **acetophenone oxime**.

First Aid Measures

- If Swallowed: Do NOT induce vomiting. If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Get medical aid immediately.[1][8]
- If Inhaled: Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.[1][8]

- In Case of Skin Contact: Get medical aid. Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[1][5][8]
- In Case of Eye Contact: Get medical aid immediately. Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[1][5][8]

Spill and Disposal Procedures

- Spill Management: In case of a spill, clean it up immediately, observing precautions in the Protective Equipment section. Sweep up the material and place it into a suitable container for disposal. Avoid generating dust.[1]
- Disposal: Dispose of waste and contaminated materials in accordance with local, state, and federal regulations.[5] Do not let the product enter drains.[2]

Stability and Reactivity

- Chemical Stability: Stable under normal temperatures and pressures.[1]
- Conditions to Avoid: Incompatible materials, moisture.[1] The substance is air-sensitive.[2][9]
- Incompatibilities with Other Materials: Strong oxidizing agents, acids, metals, and alkali.[1]
- Hazardous Decomposition Products: Irritating and toxic fumes and gases, including carbon oxides and nitrogen oxides, may be generated during a fire.[1][5]
- Hazardous Polymerization: Has not been reported.[1]

Disclaimer: This document is intended for informational purposes only and does not constitute a complete safety and handling guide. Users should consult the specific Safety Data Sheet (SDS) provided by the supplier for the most current and comprehensive information. A thorough risk assessment should be conducted before handling this chemical.

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